Application Note: Mass Spectrometry Fragmentation & Analysis of rac-Nicotine-d3 N-β-D-Glucuronide

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Compound of Interest	
Compound Name:	*rac-Nicotine-d3 N-β-D-Glucuronide*
Cat. No.:	*B1159112*

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Introduction & Scope

Nicotine N-glucuronide is a major Phase II metabolite of nicotine, formed by the enzymatic action of UGT2B10. It represents a direct detoxification pathway, bypassing the oxidative metabolism to cotinine. The analysis of **rac-Nicotine-d3 N-β-D-Glucuronide** serves two critical roles: as a stable isotope internal standard (IS) for quantifying native nicotine glucuronides and as a probe for studying glucuronidation kinetics in racemic nicotine formulations (often found in e-liquids or synthetic nicotine products).

This guide details the mass spectrometry (MS) behavior, fragmentation mechanics, and validated protocols for the analysis of this specific conjugate.

Key Chemical Characteristics

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Property	Detail
Compound Name	rac-Nicotine-d3 N-β-D-Glucuronide
Label Position	N-methyl-d3 (Pyrrolidine ring)
Molecular Formula	$C_{16}H_{20}D_3N_2O_6^+$ (Cation)
Precursor Ion (ESI+)	m/z 342.2
Primary Fragment	m/z 166.2 (Nicotine-d3 Aglycone)
Stereochemistry	Mixture of diastereomers (due to racemic nicotine + chiral nitrogen center)

Mass Spectrometry Fragmentation Analysis

Ionization & Precursor Selection

Unlike many glucuronides that are analyzed in negative mode (COO^-), Nicotine N-glucuronide is a quaternary ammonium salt. The glucuronic acid is attached to the pyridine nitrogen, creating a permanently charged cation.

- Ionization Mode: Electrospray Ionization Positive (ESI+).
- Precursor Ion: The molecule does not require protonation to be detected. It appears as the pre-charged cation $[M]^+$ at m/z 342.2.

Fragmentation Pathway (MS/MS)

The fragmentation of **rac-Nicotine-d3 N-β-D-Glucuronide** follows a distinct two-stage process:

- Primary Fragmentation (Source/Q2): The weakest bond is the N-glycosidic bond between the pyridine nitrogen and the glucuronic acid moiety. Collision Induced Dissociation (CID) causes the neutral loss of the glucuronide moiety (176 Da).
  - Transition:342.2 → 166.2

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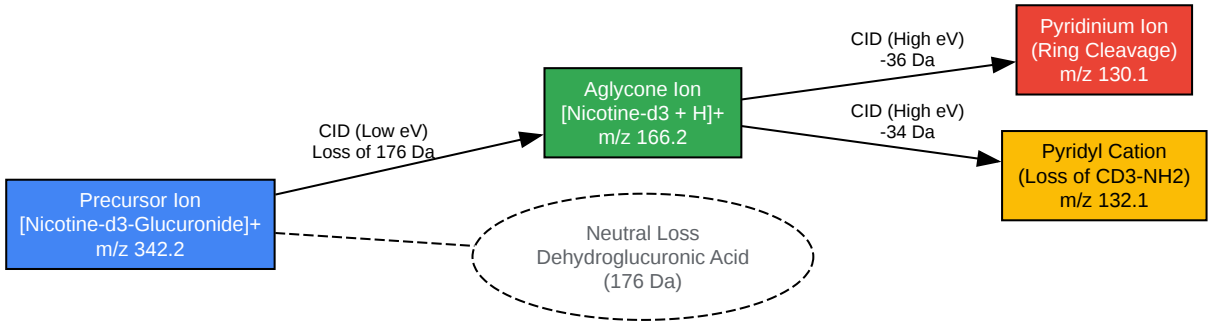
- Mechanism:[1][2] Charge-remote fragmentation or heterolytic cleavage yielding the protonated nicotine-d3 aglycone.

- Secondary Fragmentation (Aglycone Decay): The resulting ion at m/z 166.2 corresponds to protonated Nicotine-d3 ($[M+H]^+$). Further energy application fragments the pyrrolidine ring.
  - Transition A (Quantifier):166.2 → 130.1 (Loss of pyrrolidine moiety elements).
  - Transition B (Qualifier):166.2 → 132.1 (Loss of methylamine-d3 fragment).

Fragmentation Topology Diagram

The following diagram illustrates the structural decay of the molecule under CID conditions.



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Caption: MS/MS fragmentation pathway of rac-Nicotine-d3 N-glucuronide showing the characteristic neutral loss of the glucuronide moiety followed by aglycone degradation.

Detailed Experimental Protocol

Sample Preparation: "Dilute-and-Shoot" vs. SPE

Direct analysis is recommended to prevent hydrolysis of the labile N-glucuronide bond.

Method A: Dilute-and-Shoot (Urine)

- Step 1: Centrifuge urine sample at 10,000 x g for 5 minutes.

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- Step 2: Mix 50 µL of supernatant with 450 µL of Ice-Cold Internal Standard Solution (containing rac-Nicotine-d3 N-glucuronide in 50:50 MeOH:H_2O + 0.1% Formic Acid).
- Step 3: Vortex for 30 seconds.
- Step 4: Inject directly onto LC-MS/MS.
- Note: Keep samples at 4°C in the autosampler to prevent spontaneous deconjugation.

Method B: Solid Phase Extraction (Plasma/Serum)

- Cartridge: Mixed-mode Cation Exchange (e.g., Oasis MCX or Strata-X-C).
- Load: Acidified plasma (pH 2-3).
- Wash: 2% Formic Acid in Water, then 100% Methanol.
- Elute: 5% Ammonium Hydroxide in Methanol.
- Critical: Evaporate eluate at low temperature (<35°C) to avoid thermal degradation.

LC-MS/MS Parameters

Chromatography (HILIC Mode) HILIC is superior to C18 for retaining the polar quaternary glucuronide.

- Column: Waters XBridge Amide or Phenomenex Kinetex HILIC (2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.5).
- Mobile Phase B: Acetonitrile.[3]
- Flow Rate: 0.4 mL/min.

Gradient Table:

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Time (min)	%B (ACN)	Event
0.0	**90**	**Initial Hold**
1.0	90	Start Gradient
4.0	50	Elution
4.1	90	Re-equilibration

| 7.0 | 90 | End Run |

Mass Spectrometer Settings (Triple Quadrupole)

- Source: ESI Positive[4][5]
- Capillary Voltage: 3.0 kV
- Desolvation Temp: 400°C
- Cone Voltage: 30 V (Keep low to prevent in-source fragmentation)

MRM Transitions Table:

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Role
Nicotine-d3-Gluc	342.2	166.2	15 - 20	Quantifier
Nicotine-d3-Gluc	342.2	130.1	35 - 40	Qualifier 1

| Nicotine-d3-Gluc | 342.2 | 132.1 | 30 - 35 | Qualifier 2 |

Analytical Challenges & Troubleshooting

Diastereomer Separation

Because the standard is racemic (rac-Nicotine) and the formation of the N-glucuronide creates a new chiral center at the nitrogen, you will likely observe multiple peaks for the single m/z

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342.2 transition.

- Observation: Two to four closely eluting peaks (depending on column resolution).
- Action: Integrate all peaks corresponding to the transition if quantifying "Total Nicotine Glucuronide".
- Cause: The standard contains (R,R), (S,S), (R,S), and (S,R) isomers. In biological samples (enzymatic), one isomer usually predominates, but the synthetic standard will show all.

In-Source Fragmentation

The N-glycosidic bond is fragile.

- Symptom: High signal for m/z 166.2 (Aglycone) in the Q1 scan, low signal for m/z 342.2.
- Fix: Lower the Cone Voltage (or Declustering Potential). Ensure the desolvation temperature is not excessively high (<450°C).

Analytical Workflow Diagram

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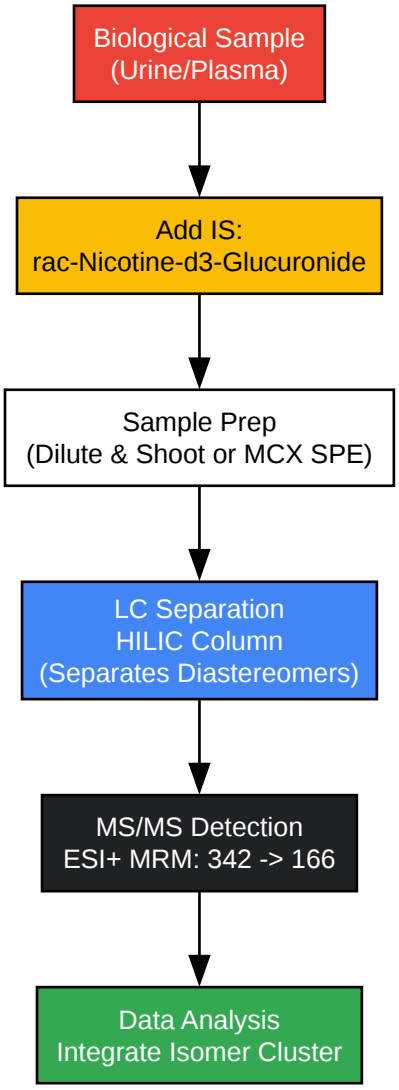

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Caption: Step-by-step workflow for the quantitative analysis of nicotine glucuronides using the deuterated standard.

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